

commercial availability and suppliers of 5-Bromo-2-methylbenzonitrile

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Compound of Interest

Compound Name: **5-Bromo-2-methylbenzonitrile**

Cat. No.: **B118137**

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An In-depth Technical Guide to **5-Bromo-2-methylbenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromo-2-methylbenzonitrile** (CAS No. 156001-51-3), a key chemical intermediate. The document details its commercial availability, physicochemical properties, synthesis protocols, and applications in research and development, presenting data in a clear and accessible format for professionals in the field.

Commercial Availability and Suppliers

5-Bromo-2-methylbenzonitrile is readily available from a variety of chemical suppliers, catering to both research and bulk manufacturing needs. The purity levels typically range from 97% to over 98%.

Table 1: Select Suppliers of **5-Bromo-2-methylbenzonitrile**

Supplier	Purity	Notes
TCI (Tokyo Chemical Industry)	≥98.0% (GC)	Available via distributors like Fisher Scientific. [1]
Shanghai Harvest Chemical Industrial Co., Ltd.	Varies	Contact information available. [2]
BeiJing Hwrk Chemicals Limited	Varies	Contact information available. [2]
Energy Chemical	Varies	Contact information available. [2]
Shijiazhuang Sdyano Fine Chemical Co., Ltd.	Varies	Contact information available. [2]
United States Biological	Highly Purified	Available for research purposes. [3]
Sunway Pharm Ltd	97%	Offers various quantities. [4]
HANGZHOU LEAP CHEM CO., LTD.	Varies	Listed as a trader on Echemi. [5]
Sigma-Aldrich	97%	This product is discontinued.

Physicochemical Properties

The key physical and chemical properties of **5-Bromo-2-methylbenzonitrile** are summarized below. This data is essential for its handling, storage, and application in experimental settings.

Table 2: Physicochemical Data for **5-Bromo-2-methylbenzonitrile**

Property	Value	Reference(s)
CAS Number	156001-51-3	[2] [6]
Molecular Formula	C ₈ H ₆ BrN	[2] [3] [6]
Molecular Weight	196.04 g/mol	[2] [6]
Appearance	White to Orange to Green, crystalline powder/solid	[1] [2]
Melting Point	47-51 °C	[2]
Boiling Point	251 °C	[2]
Density	1.51 g/cm ³	[2]
Flash Point	> 110 °C (> 230 °F) - closed cup	[2]
Solubility	Soluble in Methanol	[2]
Storage Temperature	Room Temperature, sealed in dry conditions	[2] [3]
InChI Key	WNVUTFDOGUGEIS-UHFFFAOYSA-N	[1] [2] [6]
SMILES	CC1=C(C=C(C=C1)Br)C#N	[1] [6]

Synthesis and Experimental Protocols

5-Bromo-2-methylbenzonitrile is typically synthesized from 5-amino-2-methylbenzonitrile via a Sandmeyer-type reaction. The following protocol provides a detailed methodology.

Protocol: Synthesis from 5-Amino-2-methylbenzonitrile[3]

This procedure involves the diazotization of an amino group, followed by its substitution with bromine using a copper(I) bromide catalyst.

Materials and Reagents:

- 5-Amino-2-methylbenzonitrile (2.0 g, 15.1 mmol)
- Hydrobromic acid (HBr, 74%)
- Sodium nitrite (NaNO₂, 1.2 g, 17.4 mmol)
- Copper(I) bromide (CuBr, 6.5 g, 45.1 mmol)
- Water (H₂O)
- Ethyl acetate (EtOAc)
- Saturated sodium bicarbonate solution (NaHCO₃)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)
- Petroleum ether and Ethyl acetate for column chromatography

Procedure:

- Initial Mixture: In a suitable flask, combine water (13.5 mL), HBr (14.4 mL), and a solution of 5-amino-2-methylbenzonitrile (2.0 g) dissolved in water (24 mL).
- Heating: Heat the mixture to 50 °C and maintain for 20 minutes.
- Diazotization: Cool the mixture to 0-5 °C in an ice bath. Slowly add an aqueous solution of NaNO₂ (1.2 g). Stir the reaction mixture at this temperature for 10 minutes.
- Warming: Warm the mixture to 40 °C.
- Sandmeyer Reaction: Add a solution of CuBr (6.5 g) in water (36 mL) and HBr (7.2 mL).
- Reflux: Reflux the entire mixture for 2 hours.
- Work-up: After the reaction is complete, extract the mixture with ethyl acetate. Wash the organic layer sequentially with saturated NaHCO₃ solution and brine.

- Drying and Purification: Dry the organic layer with Na_2SO_4 . The crude product is then purified by column chromatography using a petroleum ether:ethyl acetate (50:1) solvent system.
- Product: The final product is obtained as a white solid with a reported yield of 77% (2.3 g).

^1H NMR Data (400 MHz, CDCl_3): δ 7.72 (s, 1H), 7.59 (d, J = 8.0 Hz, 1H), 7.19 (d, J = 8.0 Hz, 1H), 2.51 (s, 3H).[2]

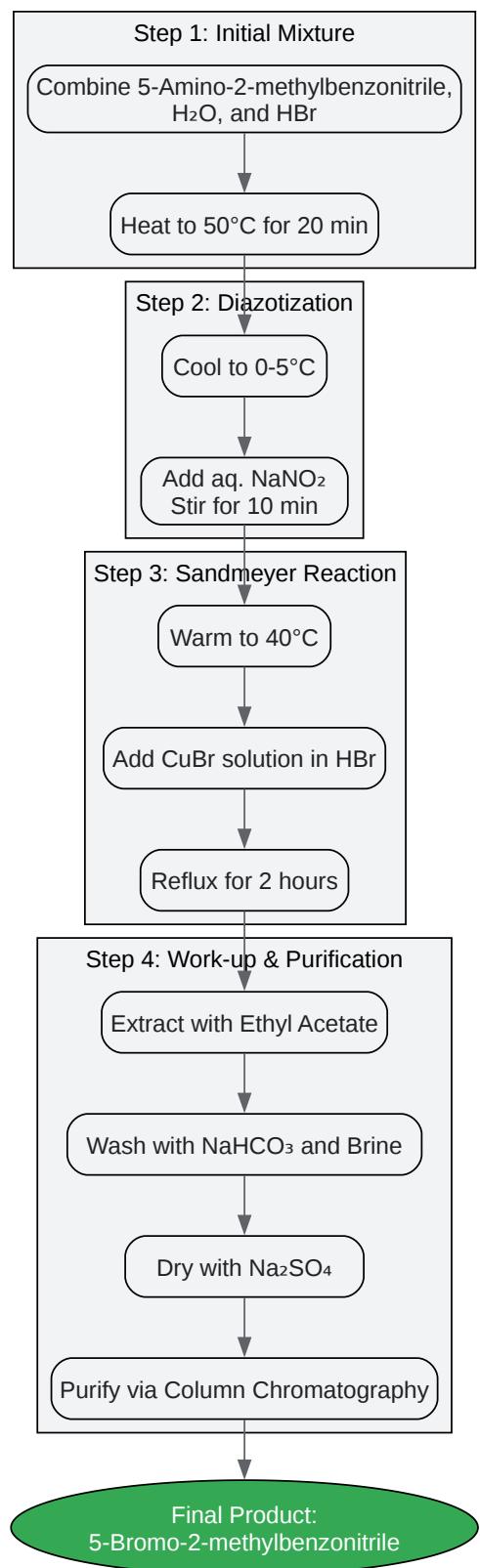
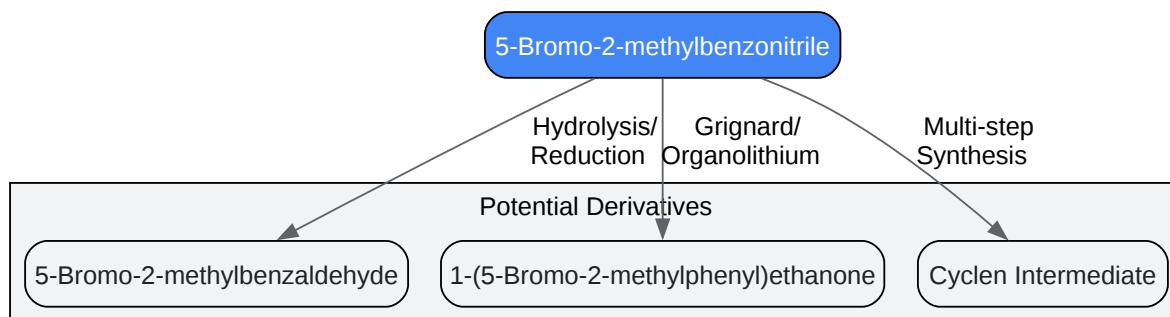
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Figure 1: Workflow for the synthesis of **5-Bromo-2-methylbenzonitrile**.

Applications in Chemical Synthesis

5-Bromo-2-methylbenzonitrile serves as a versatile building block in organic synthesis. Its functional groups—a nitrile and a bromine atom on an aromatic ring—allow for a variety of subsequent chemical transformations. It is a precursor for creating more complex molecules, which is particularly valuable in the development of pharmaceuticals and other specialty chemicals.^[2]



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Figure 2: Role as a versatile chemical building block.

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